

Introduction: The Strategic Importance of 6-Azido-6-deoxy-D-galactose

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Compound of Interest

Compound Name: 6-Azido-6-deoxy-D-galactose

CAS No.: 66927-03-5

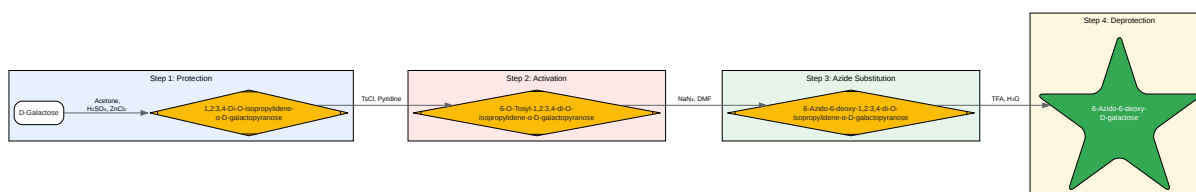
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6-Azido-6-deoxy-D-galactose is a pivotal molecule in modern chemical biology and drug development. As a modified monosaccharide, it serves as a powerful tool for the metabolic labeling of glycans. Once incorporated into cellular glycan structures, the azido group acts as a chemical reporter, enabling visualization and identification of glycoproteins through bioorthogonal "click" chemistry reactions, such as the Staudinger ligation or copper-catalyzed and strain-promoted azide-alkyne cycloadditions. This guide provides a comprehensive, field-tested protocol for the synthesis of **6-azido-6-deoxy-D-galactose**, moving beyond a simple recitation of steps to explain the underlying chemical principles and strategic decisions that ensure a successful outcome.

Part 1: The Synthetic Strategy - A Multi-Step Approach

The synthesis of **6-azido-6-deoxy-D-galactose** from D-galactose is a multi-step process that hinges on the selective modification of the primary hydroxyl group at the C6 position. A direct, one-step conversion is not feasible due to the presence of multiple hydroxyl groups of similar reactivity. Therefore, a robust strategy involving protection, activation, substitution, and deprotection is employed.



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